A Technical Deep Dive into Social Inequality and its Determinants in Teresina

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Teresina, Brazil – This technical guide provides a comprehensive analysis of the multifaceted nature of social inequality in **Teresina**, the capital city of the state of Piauí. Drawing on a wide range of quantitative data and academic research, this document is intended for researchers, scientists, and professionals in drug development, offering insights into the socio-economic landscape that can influence public health and other developmental outcomes. The guide delves into the key determinants of inequality in the city, presents detailed data in a structured format, outlines the methodologies of seminal studies, and visualizes the complex interplay of factors contributing to social disparities.

Quantitative Overview of Social Inequality in Teresina

Social inequality in **Teresina** manifests across several key domains, including income, education, housing, and healthcare. The following tables summarize the most recent available data to provide a comparative snapshot of these disparities.

Income Inequality

Income inequality remains a significant challenge in **Teresina**. The Gini coefficient, a primary measure of income distribution, indicates a high level of disparity, although there have been fluctuations over the years.

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Indicator	Teresina	Piauí	Northeast Brazil	Brazil	Year	Source
Gini Coefficient	0.582	0.582	0.625	0.573	2021	IBGE, cited in SEPLAN (2022)
Gini Coefficient	0.6171	-	-	-	2010	DATASUS, cited in Transformative Urban Coalitions
Average Monthly Household Income per capita (BRL)	R$ 2,551.82	R$ 1,284.87	-	-	2010	IBGE, cited in Acesse Piauí (2012)
Income of Richest Neighborhood (Jóquei Clube) (BRL)	R$ 12,033.03	-	-	-	2010	IBGE, cited in Acesse Piauí (2012)
Income of Poorest Neighborhood (São Lourenço) (BRL)	R$ 714.40	-	-	-	2010	IBGE, cited in Acesse Piauí (2012)
Ratio of Richest to Poorest Neighborh	17 times	-	-	-	2010	IBGE, cited in Acesse Piauí (2012)

ood Income						
Gender Pay Inequality (Women's earnings as % of men's)	65.6%	-	-	72%	2022	IBGE - PNAD, cited in New Science (2025)

Note: The Gini coefficient ranges from 0 (perfect equality) to 1 (perfect inequality).

Educational Disparities

The educational landscape in **Teresina** is characterized by a stark divide between public and private institutions and varying levels of access and quality across different age groups.

Indicator	Value	Year	Source
Municipal Human Development Index - Education (IDHM-E)	0.686	2010	Atlas Brasil
% of children aged 6-14 in school	97.54%	2010	Atlas Brasil
% of youth aged 15-17 with completed primary education	62.94%	2010	Atlas Brasil
% of youth aged 18-20 with completed secondary education	46.22%	2010	Atlas Brasil
Private primary and secondary schools as % of total	29%	2007	INEP, cited in SciELO (2013)
Private school enrollment (7-14 years) as % of total	26%	2007	INEP, cited in SciELO (2013)

Housing and Urban Infrastructure Inequality

Inadequate housing and disparities in urban infrastructure are prominent features of social inequality in **Teresina**, with a significant portion of the population living in precarious conditions.

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Indicator	Value	Year	Source
Housing Deficit (households)	Over 35,000	2019	Fundação João Pinheiro, cited in G1 (2022)
% of families with inadequate housing	9%	2019	Fundação João Pinheiro, cited in G1 (2022)
Number of favelas and urban communities	170	2022	IBGE, cited in G1 (2025)
Population living in favelas and urban communities	198,189 (22.9% of the city's population)	2022	IBGE, cited in G1 (2024)
% of urban footprint in hazardous/risk-prone areas	7.8%	2019	Urban Resilience Hub
% of population covered by wastewater network	35%	2019	Urban Resilience Hub
% of households with inadequate structure	~20%	2019	Urban Resilience Hub
Access to adequate sewage disposal	18.1%	2023	IBGE (2024)

Health Inequality

Access to and quality of healthcare services also reflect the broader social inequalities in **Teresina**.

Indicator	Finding	Year	Source
Non-performance of mammography (women 40-69)	Associated with brown/black race, lower education, and lower income.	2010-2011	SciELO
Investment in public health	Highest per capita among Brazilian capitals.	2019	Urban Resilience Hub

Methodological Protocols of Key Data Sources

The quantitative data presented in this guide are primarily derived from studies and surveys conducted by the Brazilian Institute of Geography and Statistics (IBGE) and other research institutions. Understanding the methodologies employed is crucial for interpreting the data accurately.

IBGE Demographic Census

The Demographic Census is the most comprehensive survey of the Brazilian population, providing detailed information on demographics, housing, education, and income at the municipal and intra-municipal levels.

- Data Collection: The census is conducted through face-to-face interviews with all households in the national territory. Trained census takers use electronic data collection devices to administer a standardized questionnaire. Two types of questionnaires are used: a basic one for all households and a more detailed sample questionnaire for a statistically selected subset of households.

- Sampling (for the sample questionnaire): The sample is selected through a stratified random sampling process to ensure representativeness for various geographic and socio-economic strata.

- Key Variables for Inequality Analysis: The census collects data on household income, educational attainment of residents, housing characteristics (materials, access to sanitation, water, and electricity), race/color, and employment status. This allows for the calculation of

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indicators such as the Gini coefficient, literacy rates, and housing deficit at a granular level, including for specific neighborhoods (census tracts) within **Teresina**.

Continuous National Household Sample Survey (PNAD Contínua)

The PNAD Contínua is a quarterly household survey that provides key information on the labor force, income, and other socio-demographic characteristics for Brazil, its major regions, states, and metropolitan areas, including **Teresina**.

- Data Collection: Data is collected through interviews with residents of a rotating sample of households. The interviews are conducted in person using portable data collection devices. Each selected household is interviewed for five consecutive quarters to track changes over time.

- Sampling: The PNAD Contínua employs a complex probabilistic sampling design in two or three stages (depending on the municipality's characteristics), with stratification of the primary sampling units. This ensures the statistical representativeness of the collected data. For **Teresina**, the survey provides specific estimates.

- Key Variables for Inequality Analysis: The survey gathers detailed information on all sources of income, employment status, educational level, and demographic characteristics. It is a primary source for tracking the Gini coefficient and other income inequality metrics between census years.

Study on Educational Inequalities in **Teresina** (Nogueira et al., published in SciELO)

This research aimed to understand the mechanisms producing educational inequalities in **Teresina**.

- Methodology: The study employed a mixed-methods approach.

  - Quantitative Data: Data was collected from the Prova Brasil (a national assessment of basic education), the School Census, and a specific survey administered to students. A

Social Vulnerability Index for **Teresina** (IVS-T) was created based on census data to analyze socio-spatial inequalities.

- Qualitative Data: The research included interviews with education officials, school principals, and parents, as well as case studies of selected schools.

- Analysis: The quantitative data was used to compare student performance across different school networks (public vs. private, state vs. municipal) and geographic areas with varying levels of social vulnerability. The qualitative data provided context and in-depth understanding of the processes behind the observed quantitative differences.

Determinants of Social Inequality in **Teresina**: Visualizing the Pathways

The social inequality observed in **Teresina** is not the result of a single factor but rather a complex interplay of historical, social, economic, and political determinants. The following diagrams, created using the DOT language, illustrate the key logical relationships and signaling pathways that perpetuate these disparities.

The Cycle of Educational Inequality

Educational inequality in **Teresina** is a significant driver of broader social disparities. It is perpetuated by a cycle involving the school system's structure and socio-economic factors.
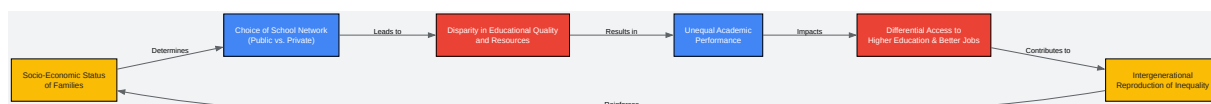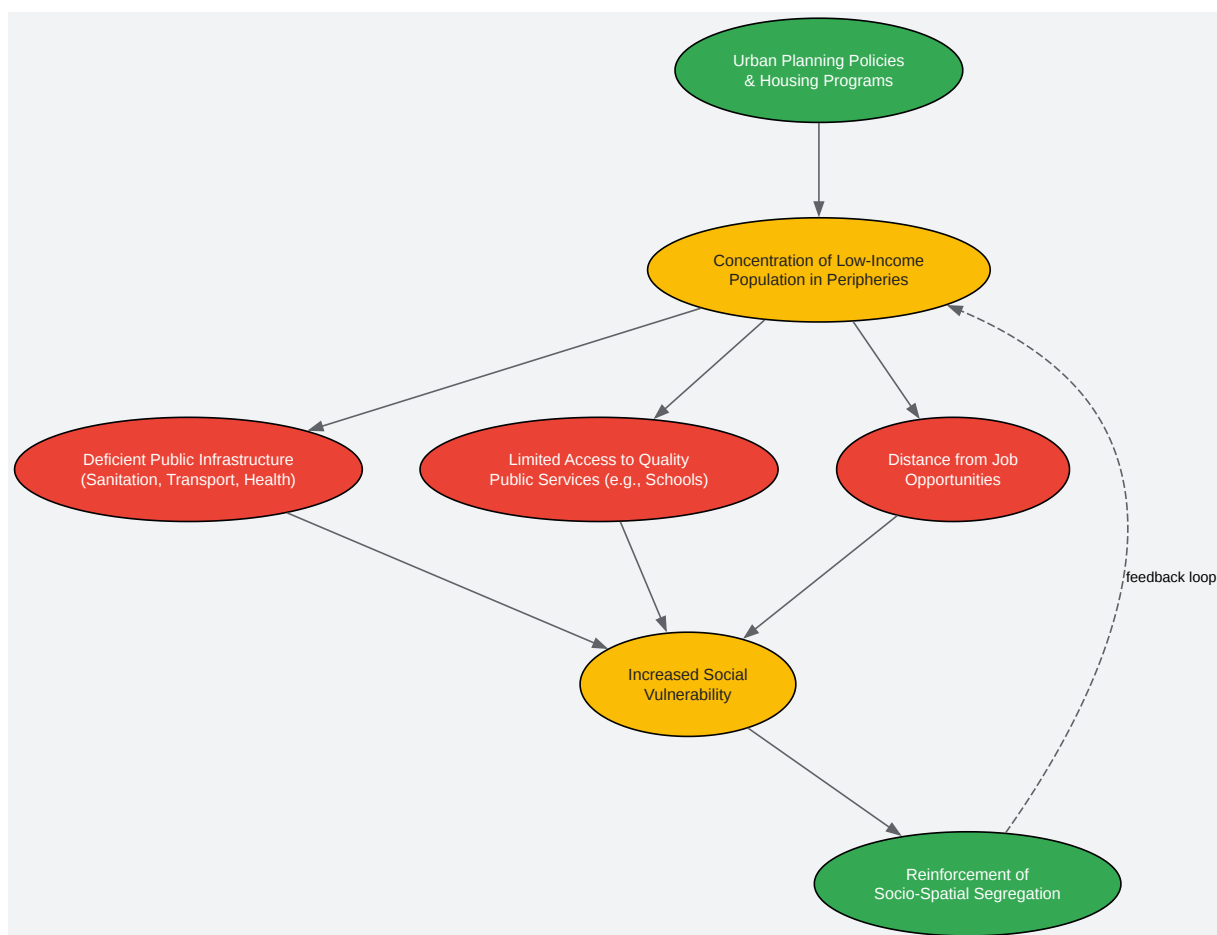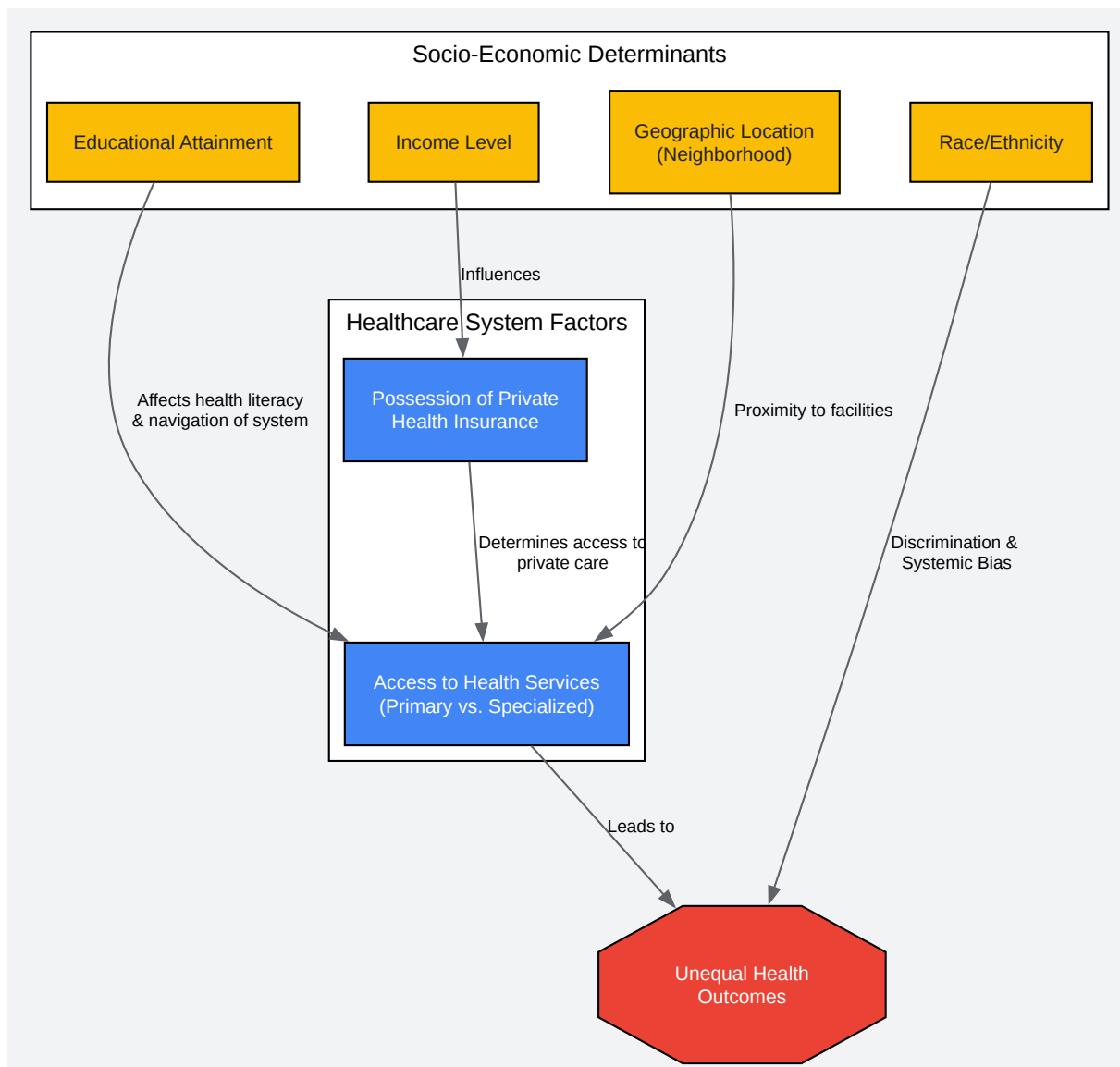

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The Vicious Cycle of Educational Disadvantage in **Teresina**.

Socio-Spatial Segregation and Access to Opportunities

The urban development of **Teresina** has led to a concentration of poverty in peripheral areas, creating a feedback loop of limited access to essential services and opportunities.

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Socio-Economic Determinants

Educational Attainment | Income Level | Geographic Location (Neighborhood) | Race/Ethnicity

Influences

Healthcare System Factors

Possession of Private Health Insurance

Affects health literacy & navigation of system

Determines access to private care

Proximity to facilities

Discrimination & Systemic Bias

Access to Health Services (Primary vs. Specialized)

Leads to

Unequal Health Outcomes

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